Technical Guide: Dibutyltin bis(lauryl mercaptide) (DBTLM)

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Compound of Interest	
Compound Name:	*Dibutyltin bis(lauryl mercaptide)*
CAS No.:	*1185-81-5*
Cat. No.:	*B072256*

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Mechanisms of Action: Catalytic Control & Biological Interaction

Executive Summary: The Dual-Nature Agent

Dibutyltin bis(lauryl mercaptide) (CAS: 1185-81-5) is an organotin compound characterized by a central tin (Sn) atom bonded to two butyl groups and two lauryl mercaptide (dodecyl mercaptan) ligands via sulfur atoms.[1][2][3][4]

In the context of drug development and industrial chemistry, DBTLM occupies a critical niche:

- Industrial Utility: It functions as a "thermally latent" catalyst in polyurethane synthesis and a stabilizer in PVC. Its unique Sn-S bonds provide a delayed reaction onset compared to carboxylate analogs (e.g., DBTDL), allowing for precise process control.
- Pharmaceutical Relevance: For drug developers, DBTLM is primarily a Critical Process Impurity (Extractable/Leachable) found in single-use bioprocessing systems (tubing, bags). Understanding its lipophilic nature and mechanism of toxicity is vital for safety assessment (ICH Q3D/E&L studies).

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Chemical Mechanism of Action

The "Thermal Switch" & Ligand Exchange

Unlike dibutyltin dilaurate (DBTDL), which is active at room temperature, DBTLM exhibits delayed action. This is governed by the thermodynamic stability of the Tin-Sulfur (Sn-S) bond relative to the Tin-Oxygen (Sn-O) bond.

A. Polyurethane Catalysis (The Latency Mechanism) In polyurethane (PU) systems, the catalyst must facilitate the reaction between an isocyanate (

) and a polyol (

).

- Resting State: At ambient temperature, the bulky and nucleophilic lauryl mercaptide ligands tightly coordinate the central Sn atom, effectively "blocking" it from complexing with the isocyanate.
- Activation: Upon heating (typically >50°C), the thermal energy overcomes the activation barrier for ligand dissociation. The Sn-S bonds weaken, creating a vacant coordination site.
- Catalytic Cycle: The active organotin species complexes with the isocyanate, polarizing the

  bond and facilitating nucleophilic attack by the polyol.

B. PVC Stabilization (The Frye-Horst Mechanism) In medical-grade PVC, DBTLM prevents autocatalytic dehydrochlorination (degradation).

- Scavenging: The mercaptide group reacts with labile allylic chlorine atoms on the PVC chain.
- Substitution: It replaces the unstable chlorine with a stable mercaptide ligand, halting the "zipper" degradation reaction.
- HCl Neutralization: It captures released HCl, forming stable tin chlorides and preventing acid-catalyzed breakdown.

Visualization: The Thermal Switch Mechanism

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The following diagram illustrates the transition from the inactive "blocked" state to the active catalytic state.

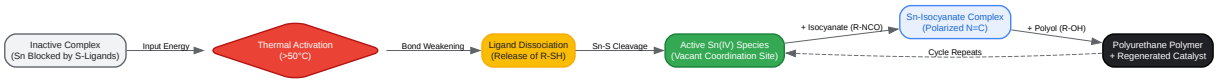

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Figure 1: The thermal deblocking mechanism of DBTLM. The Sn-S bond provides latency until thermal activation occurs.

Biological Mechanism of Action (Toxicology)

The "Trojan Horse" & Thiol Attack

For drug development professionals assessing safety, DBTLM acts as a lipophilic hapten and a mitochondrial toxin. Its mechanism is distinct from heavy metals like lead or mercury due to the organic ligands.

1. Cellular Entry (The Trojan Horse): The two lauryl (C12) chains render the molecule highly lipophilic (LogP > 8). This allows DBTLM to passively diffuse across cell membranes and the blood-brain barrier, carrying the toxic Tin atom into the cytosol and organelles.

2. Protein Inhibition (Thiol Exchange): Once intracellular, the mechanism mirrors its industrial chemistry. The Sn atom undergoes ligand exchange with biological thiols, specifically the cysteine residues of critical enzymes.

- Target: Dihydrolipoamide dehydrogenase (pyruvate dehydrogenase complex).
- Effect: Inhibition of aerobic respiration.

3. Immunotoxicity (Anoikis Induction): Organotins induce apoptosis in immune cells (NK cells, T-cells).

- Pathway: DBTLM disrupts the mitochondrial transmembrane potential (

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), leading to the release of Cytochrome C and activation of Caspase-3. This triggers anoikis (detachment-induced cell death).

Visualization: Cellular Toxicity Pathway

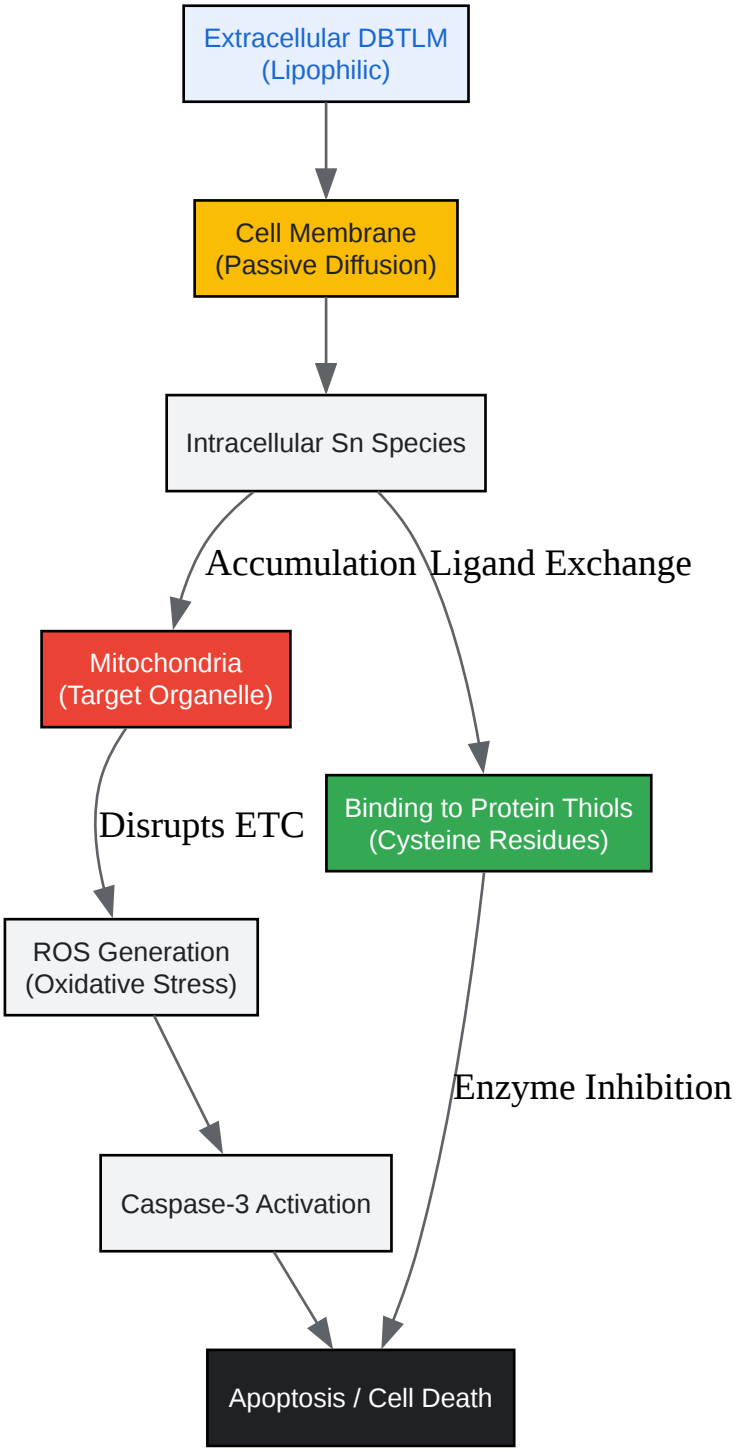

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Figure 2: Biological mechanism of action. Lipophilicity enables entry; thiol-reactivity drives toxicity.

Data Summary: Physico-Chemical & Safety Profile

Parameter	Value / Description	Relevance
CAS Number	1185-81-5	Identification
Molecular Formula	C32H68S2Sn	Stoichiometry
Molecular Weight	~635.7 g/mol	Mass Spec Detection
LogP (Octanol/Water)	> 8.0 (Estimated)	High Bioaccumulation Potential
Solubility	Insoluble in water; Soluble in organic solvents	Extractables Study Design
Acute Toxicity (Oral)	LD50 > 2000 mg/kg (Rat)	Lower acute tox than DBTDL
Key Hazard (GHS)	H360 (Reproductive Tox), H372 (Organ Damage)	Worker Safety & Patient Risk
Leaching Risk	High in lipid-based drug formulations	Interaction with lipid emulsions

Experimental Protocols

Protocol A: Detection of DBTLM in Drug Products (Leachables)

Purpose: To quantify DBTLM migrating from manufacturing tubing into a drug solution.

Methodology: LC-MS/MS (Liquid Chromatography-Tandem Mass Spectrometry)

- Sample Preparation:
  - Extraction: Mix 1.0 mL of drug product with 2.0 mL of Dichloromethane (DCM). Vortex for 5 mins.
  - Separation: Centrifuge at 3000 x g for 10 mins to separate phases. Collect organic layer.

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- Derivatization (Optional but recommended): Treat with sodium tetraethylborate (NaBEt4) to ethylate the tin species if analyzing total organotin content, though direct analysis of the mercaptide is possible with soft ionization.
- Reconstitution: Evaporate DCM under nitrogen; reconstitute in Acetonitrile (ACN).

- LC Parameters:
  - Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 2.1 x 50mm, 1.8µm).
  - Mobile Phase A: 0.1% Formic Acid in Water.
  - Mobile Phase B: 0.1% Formic Acid in ACN.
  - Gradient: 50% B to 100% B over 10 mins (High organic required due to lipophilicity).
- MS Parameters:
  - Source: ESI Positive Mode.
  - MRM Transition: Monitor parent ion [M+H]+ (approx m/z 637) -> Fragment ions (loss of mercaptide ligand). Note: Tin has a complex isotope pattern; select the 120Sn isotope for max abundance.

Protocol B: In Vitro Cytotoxicity Assessment

Purpose: To verify the biological activity of DBTLM impurities.

- Cell Line: HepG2 (Liver) or Jurkat (T-cell model for immunotoxicity).
- Dosing:
  - Prepare stock solution of DBTLM in DMSO (10 mM).
  - Dilute in culture media to concentrations: 0.1, 1, 10, 50, 100 µM. Ensure final DMSO < 0.1%.
- Incubation: 24 hours at 37°C, 5% CO2.

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- Assay (MTT):
  - Add MTT reagent (0.5 mg/mL). Incubate 4 hours.
  - Solubilize formazan crystals with DMSO.
  - Read absorbance at 570 nm.
- Mechanistic Check (Rescue Assay):
  - Co-treat cells with N-acetylcysteine (NAC) (1-5 mM).
  - Causality Check: If NAC restores viability, the mechanism is confirmed as thiol-depletion/oxidative stress (the mercaptide/tin interaction).

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